

CAS number and molecular formula for 2-chloro-2-butene

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Compound of Interest

Compound Name: 2-Chloro-2-butene

Cat. No.: B12329845

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Technical Guide: 2-Chloro-2-butene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-chloro-2-butene**, including its chemical identity, physical properties, synthesis, and reactivity. The information is intended for use in research and development settings.

Chemical Identification and Properties

2-Chloro-2-butene is a volatile, flammable liquid. It exists as a mixture of (E) and (Z) stereoisomers.

Molecular Formula: C₄H₇Cl[1]

CAS Number: 4461-41-0 (for the mixture of isomers)[1]

Table 1: Physical and Chemical Properties of **2-Chloro-2-butene**

Property	Value	Reference
Molecular Weight	90.55 g/mol	[1]
Boiling Point	63 °C at 680 mmHg	
	70.6 °C at 760 mmHg	[2]
Density	0.92 g/cm³	
Refractive Index (n _{20/D})	1.4205	[3]
Flash Point	-19 °C	[2]
Vapor Pressure	139 mmHg at 25°C	[2]
LogP	2.1	[1]
Appearance	Colorless to light orange/yellow clear liquid	[1]

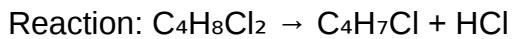
Table 2: Spectroscopic Data for **2-Chloro-2-butene**

Spectrum Type	Data Source
¹ H NMR	[2] [4]
¹³ C NMR	[5]
Mass Spectrometry (GC-MS)	[6] [7]
Infrared (IR) Spectra	[6]

Experimental Protocols

Synthesis of **2-Chloro-2-butene** via Dehydrochlorination of **2,3-Dichlorobutane**

This protocol describes the synthesis of a mixture of 2-chloro-1-butene and **2-chloro-2-butene** from 2,3-dichlorobutane. The desired **2-chloro-2-butene** can then be isolated through fractional distillation.

**Materials:**

- 2,3-Dichlorobutane
- Solid catalyst (e.g., alumina gel, alumina, or chromia on alumina)
- Inert gas (e.g., nitrogen or argon)
- Reaction tube or packed bed reactor
- Heating apparatus
- Condensation and collection system

Procedure:

- Set up the reactor system, ensuring it is clean, dry, and purged with an inert gas.
- Pack the reactor tube with the chosen solid catalyst.
- Heat the catalyst bed to the reaction temperature, typically between 125-400°C.
- Introduce gaseous 2,3-dichlorobutane into the reactor. The flow rate should be optimized for the specific setup.
- The reaction off-gas, containing the product mixture, unreacted starting material, and HCl, is passed through a condenser to liquefy the organic components.
- Collect the crude product mixture.
- The product mixture, primarily composed of 2-chloro-1-butene and **2-chloro-2-butene**, can be purified by fractional distillation to isolate the **2-chloro-2-butene** isomers. Gas chromatography (GC) can be used to monitor the purity of the fractions.

Table 3: Example Reaction Conditions and Yields for Dehydrochlorination

Catalyst	Temperature (°C)	2,3-Dichlorobutane Conversion (%)	2-Chloro-2-butene Yield (%)
Cr ₂ O ₃ /Al ₂ O ₃	250-265	89	96

Note: This data is from a specific patent and may require optimization for different experimental setups.

Reaction of 2-Chloro-2-butene with Sodium Methoxide

This protocol provides a general procedure for the reaction of **2-chloro-2-butene** with sodium methoxide, which can lead to both substitution (SN2) and elimination (E2) products. The product distribution is sensitive to reaction conditions.

Materials:

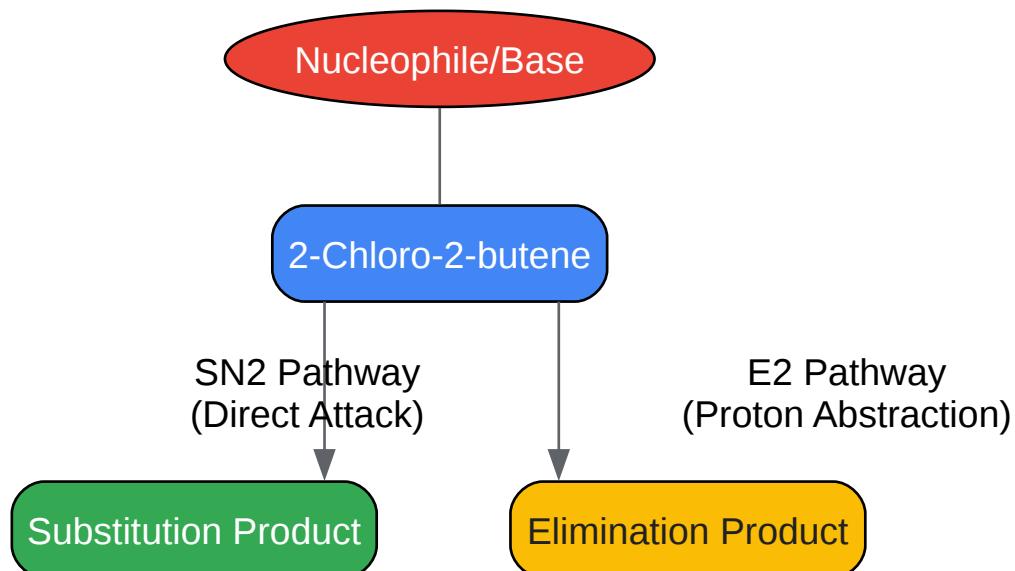
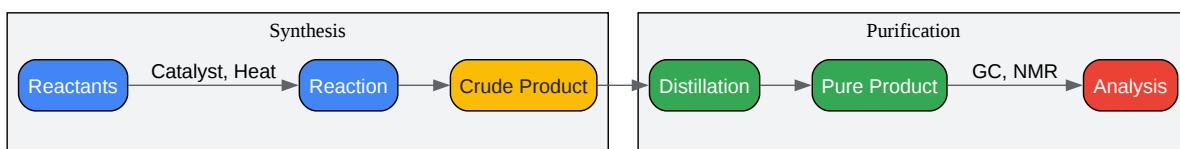
- **2-Chloro-2-butene**
- Sodium methoxide (NaOCH₃)
- Anhydrous methanol (solvent)
- Apparatus for reaction under an inert atmosphere
- Stirring and heating equipment
- Quenching and extraction reagents (e.g., water, diethyl ether)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Purification apparatus (e.g., distillation or chromatography)

Procedure:

- In a flame-dried flask under an inert atmosphere, dissolve sodium methoxide in anhydrous methanol.
- Cool the solution to a desired temperature (e.g., 0 °C or room temperature).

- Add **2-chloro-2-butene** dropwise to the stirred solution.
- Allow the reaction to proceed for a specified time, monitoring its progress by a suitable technique like thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction by carefully adding water.
- Extract the aqueous mixture with an organic solvent such as diethyl ether.
- Combine the organic extracts, wash with brine, and dry over an anhydrous drying agent.
- Remove the solvent under reduced pressure.
- Purify the crude product by fractional distillation or column chromatography to isolate the substitution and elimination products.

Visualizations



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